

2-Amino-5-bromo-4-chlorobenzoic acid safety and handling

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Compound of Interest

Compound Name: 2-Amino-5-bromo-4-chlorobenzoic acid

Cat. No.: B1289807

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An In-depth Technical Guide to the Safe Handling of **2-Amino-5-bromo-4-chlorobenzoic acid**

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides comprehensive safety and handling protocols for **2-Amino-5-bromo-4-chlorobenzoic acid** (CAS No. 50419-88-0). Given the nature of this compound as a specialized chemical intermediate, this document synthesizes the most current safety data to ensure the well-being of laboratory personnel and the integrity of research outcomes. The protocols herein are designed to be self-validating, emphasizing the causality behind each procedural step.

Hazard Identification and GHS Classification

2-Amino-5-bromo-4-chlorobenzoic acid is a halogenated aromatic compound that requires careful handling due to its potential health hazards. Based on available data, it is classified as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[2][3][4]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[2][3][4]

- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[2][3][4]

Signal Word: Warning[2][4][5]

Hazard Statements:

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[3][5]
- H319: Causes serious eye irritation.[3][5]
- H335: May cause respiratory irritation.[3]

Core Safety Principles and Engineering Controls

The primary principle in handling **2-Amino-5-bromo-4-chlorobenzoic acid** is the minimization of exposure. This is best achieved through a combination of engineering controls and diligent personal protective equipment (PPE) usage.

Engineering Controls: The First Line of Defense

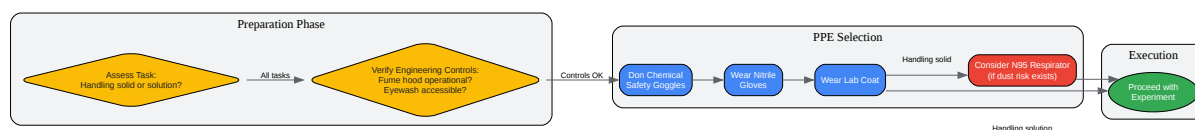
All manipulations of solid **2-Amino-5-bromo-4-chlorobenzoic acid** that could generate dust, as well as any handling of its solutions, must be conducted in a properly functioning chemical fume hood.[6] The fume hood serves to contain and exhaust any airborne particulates or vapors, preventing inhalation. Ensure that the fume hood has a recent certification and that the sash is maintained at the lowest practical height during operations. An eyewash station and safety shower must be readily accessible in the immediate work area.[4]

Personal Protective Equipment (PPE): A Necessary Barrier

Appropriate PPE is mandatory to prevent dermal, ocular, and respiratory exposure. The following table outlines the required PPE for handling this compound.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles compliant with EU Standard EN166 or OSHA 29 CFR 1910.133. A face shield should be worn in addition to goggles when there is a significant risk of splashing.[7][8]	To prevent eye contact which can cause serious irritation.[2][3][8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or other protective clothing to prevent skin exposure.[3][8][9]	To avoid direct skin contact which can lead to irritation.[2][3][8]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) is required when handling the solid outside of a fume hood or when engineering controls are insufficient.[7][8][9]	To prevent inhalation of dust, which may cause respiratory tract irritation.[2][3][8]

PPE Selection and Usage Workflow



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Caption: PPE Selection Workflow for **2-Amino-5-bromo-4-chlorobenzoic acid**.

Handling and Storage Protocols

Proper handling and storage are critical to maintaining the stability of the compound and preventing accidental exposure.

Safe Handling Procedures

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. The work area within the fume hood should be clean and uncluttered.
- **Weighing and Transfer:** When weighing the solid, use a spatula and handle it gently to avoid generating dust. For transfers, use a funnel where appropriate.
- **Solution Preparation:** When dissolving the solid, add it slowly to the solvent to avoid splashing.
- **General Hygiene:** Wash hands thoroughly with soap and water after handling, even if gloves were worn.^{[2][3]} Do not eat, drink, or smoke in the laboratory.^[7]

Storage Conditions

- Store in a tightly closed container in a dry and well-ventilated place.^{[2][3][10]}
- Keep in a dark place, under an inert atmosphere, at room temperature is recommended for long-term stability.^[5]
- Avoid heat, flames, and sparks.^[6]
- Incompatible materials to avoid are oxidizing agents.^[6]

Emergency Procedures: First Aid and Spill Management

In the event of an exposure or spill, a rapid and informed response is crucial.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation persists, seek medical attention. [2] [6]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [6] [9]
Ingestion	Wash out the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6] [11]

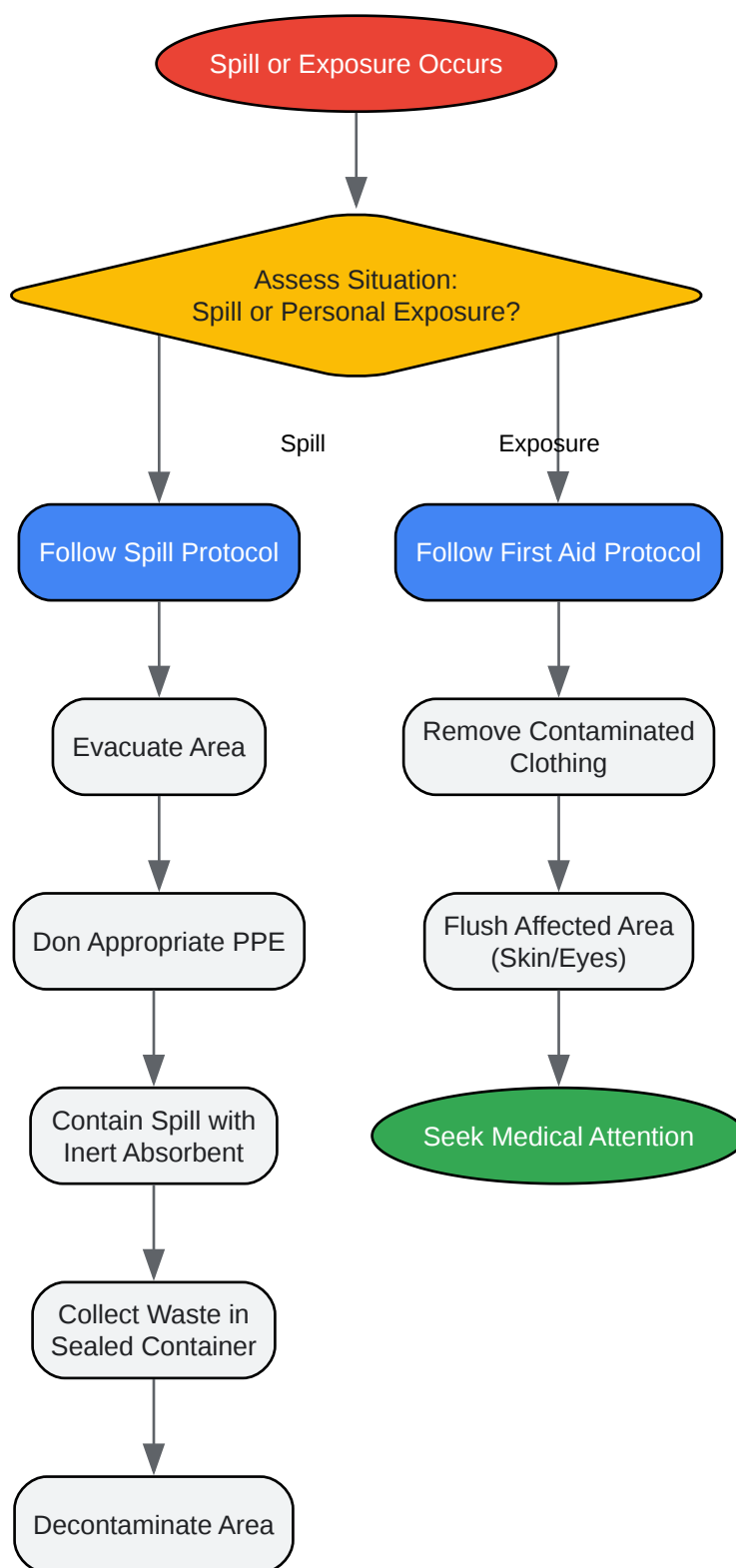
Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate: Evacuate all non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Containment: Wear appropriate PPE, including respiratory protection. Mix the spilled material with sand or another inert absorbent material.[\[6\]](#)
- Collection: Carefully sweep up the absorbed material and place it into a suitable, tightly closed container for disposal.[\[2\]](#)[\[6\]](#)

- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.
- Waste Disposal: Dispose of the waste in a designated hazardous waste container, following all local, state, and national regulations.[\[2\]](#)[\[6\]](#)

Emergency Response Flowchart



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Caption: Emergency Response Workflow for Spills and Exposures.

Fire-Fighting Measures

In the event of a fire involving this material, use dry powder, carbon dioxide, or alcohol-resistant foam extinguishers.[3][6][11] Do not use a water jet.[12] Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[7][9] Hazardous combustion products may include carbon monoxide, carbon dioxide, nitrogen oxides, hydrogen chloride, and hydrogen bromide.[6][7]

Toxicological and Ecological Information

Toxicological Information

The toxicological properties of **2-Amino-5-bromo-4-chlorobenzoic acid** have not been exhaustively investigated. The hazard classifications are based on data from structurally similar compounds and predictive models. It is known to be harmful if swallowed and causes skin, eye, and respiratory irritation.[2][3][6]

Ecological Information

Data on the environmental impact of this specific compound is limited. However, it is prudent to prevent its release into the environment.[2][6] Do not allow the material to enter drains or water courses.[6] Halogenated organic compounds can be persistent in the environment and may be toxic to aquatic life.[13]

Disposal Considerations

Disposal of **2-Amino-5-bromo-4-chlorobenzoic acid** and any contaminated materials must be handled as hazardous waste. All waste should be collected in appropriately labeled, sealed containers and disposed of through a licensed professional waste disposal service in accordance with all applicable local, state, and federal regulations.[2][6]

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